

Technical Support Center: Purification of Chiral Amino Alcohols

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Compound of Interest

Compound Name: *(R)-2-Amino-1-(3-chlorophenyl)ethanol*

CAS No.: 121652-86-6

Cat. No.: B037897

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Welcome to the technical support center for the purification of chiral amino alcohols. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth, field-proven insights into the most common purification techniques. Chiral amino alcohols are critical building blocks in the synthesis of pharmaceuticals and other fine chemicals, where enantiomeric purity is paramount for efficacy and safety.^{[1][2]} This resource offers troubleshooting guides, frequently asked questions (FAQs), and detailed protocols to navigate the challenges encountered during their purification.

Choosing Your Purification Strategy

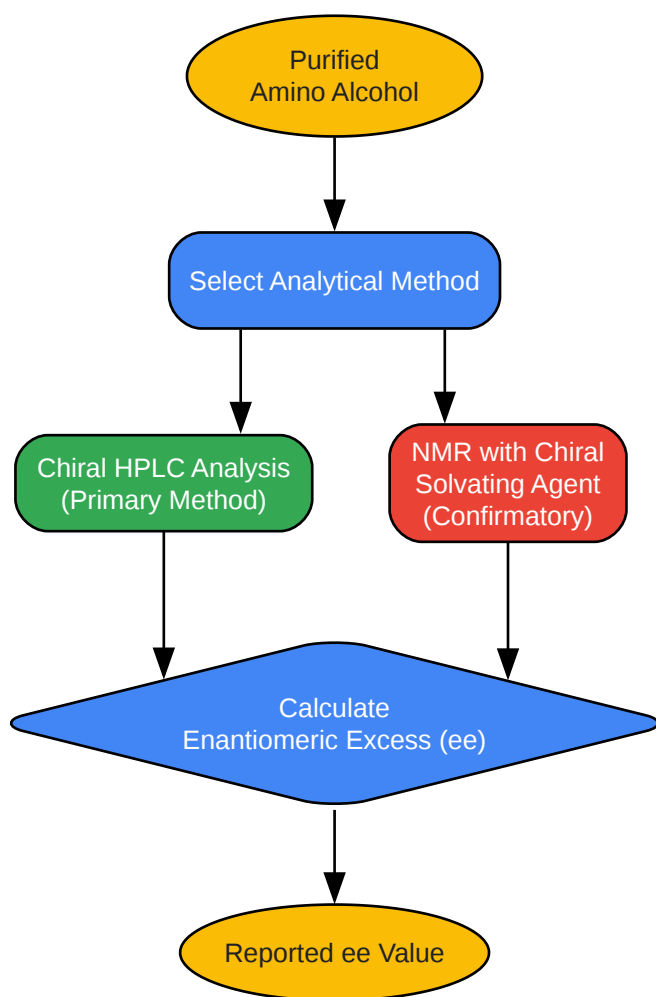
Selecting the appropriate purification technique is the first critical step and depends on factors such as the scale of your experiment, the physicochemical properties of your amino alcohol, and the required level of enantiomeric purity.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Sources

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- [2. Biocatalytic Synthesis of Chiral Alcohols and Amino Acids for Development of Pharmaceuticals - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
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